

Mogroside IV-E chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mogroside IV-E

Cat. No.: B10817863

[Get Quote](#)

Mogroside IV-E: A Comprehensive Technical Guide

Introduction: **Mogroside IV-E** is a prominent triterpenoid glycoside, a class of natural compounds isolated from the fruit of *Siraitia grosvenorii*, commonly known as monk fruit or Luo Han Guo.[1] These compounds, belonging to the cucurbitane family, are renowned for their intense sweetness without contributing caloric value, making them valuable as natural sweeteners.[2][3] Beyond its application in the food and beverage industry, **Mogroside IV-E** and its related mogrosides have garnered significant attention from the scientific community for their diverse pharmacological activities.[4] Research has illuminated their potential as antioxidant, antidiabetic, anti-inflammatory, and anticancer agents, positioning them as compounds of interest for drug development and functional food applications.[3][5][6] This guide provides an in-depth overview of the chemical structure, physicochemical properties, biological activities, and relevant experimental protocols for **Mogroside IV-E**.

Chemical Structure and Physicochemical Properties

Mogroside IV-E is a cucurbitane-type tetracyclic triterpenoid glycoside.[5] Its structure consists of a mogrol aglycone backbone to which four glucose units are attached. The specific arrangement and linkage of these sugar moieties are crucial for its biological activity and sweetness profile.

Table 1: Physicochemical Properties of **Mogroside IV-E**

Property	Value	Reference
Chemical Formula	C ₅₄ H ₉₂ O ₂₄	[1][2][3][4][7]
Molecular Weight	1125.29 g/mol	[1][2][3][7][8]
CAS Number	88915-64-4, 89590-95-4	[1][2][3][7][9]
Appearance	White to off-white solid	[3][4]
Density	1.46 g/cm ³	[1][4]
Boiling Point	1179.3 ± 65.0 °C at 760 mmHg	[4]
Solubility	DMSO: 100 mg/mL (88.87 mM)	[3]
SMILES	<chem>C[C@]12--INVALID-LINK--CC--INVALID-LINK--O--INVALID-LINK----INVALID-LINK--[C@H]4O)CO[C@@H]5O--INVALID-LINK----INVALID-LINK--[C@H]5O)CO)C3(C)C([H])[C@]6(--INVALID-LINK--(--INVALID-LINK--CC--INVALID-LINK--(O)C)O[C@H]7--INVALID-LINK----INVALID-LINK--O7)O)O[C@]8([H])O--INVALID-LINK----INVALID-LINK--[C@H]8O)CO([H])CC6)C[C@H]1O)C</chem>	[3]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 6 months	[1][3]

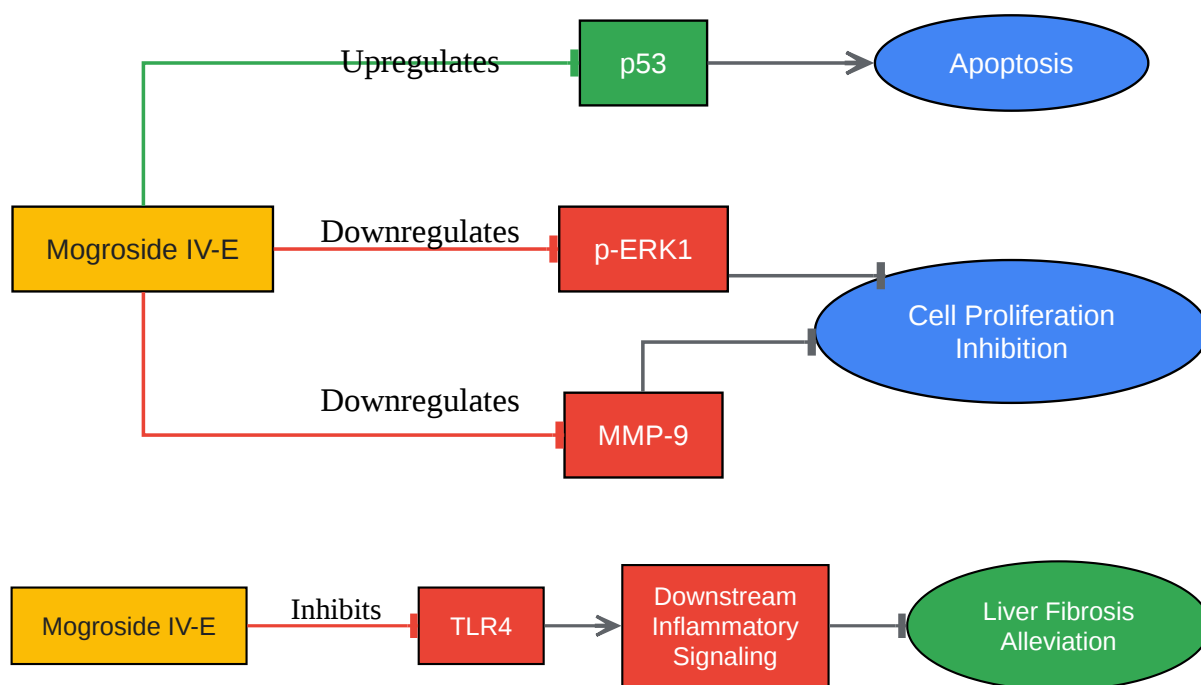
Pharmacological Properties and Biological Activities

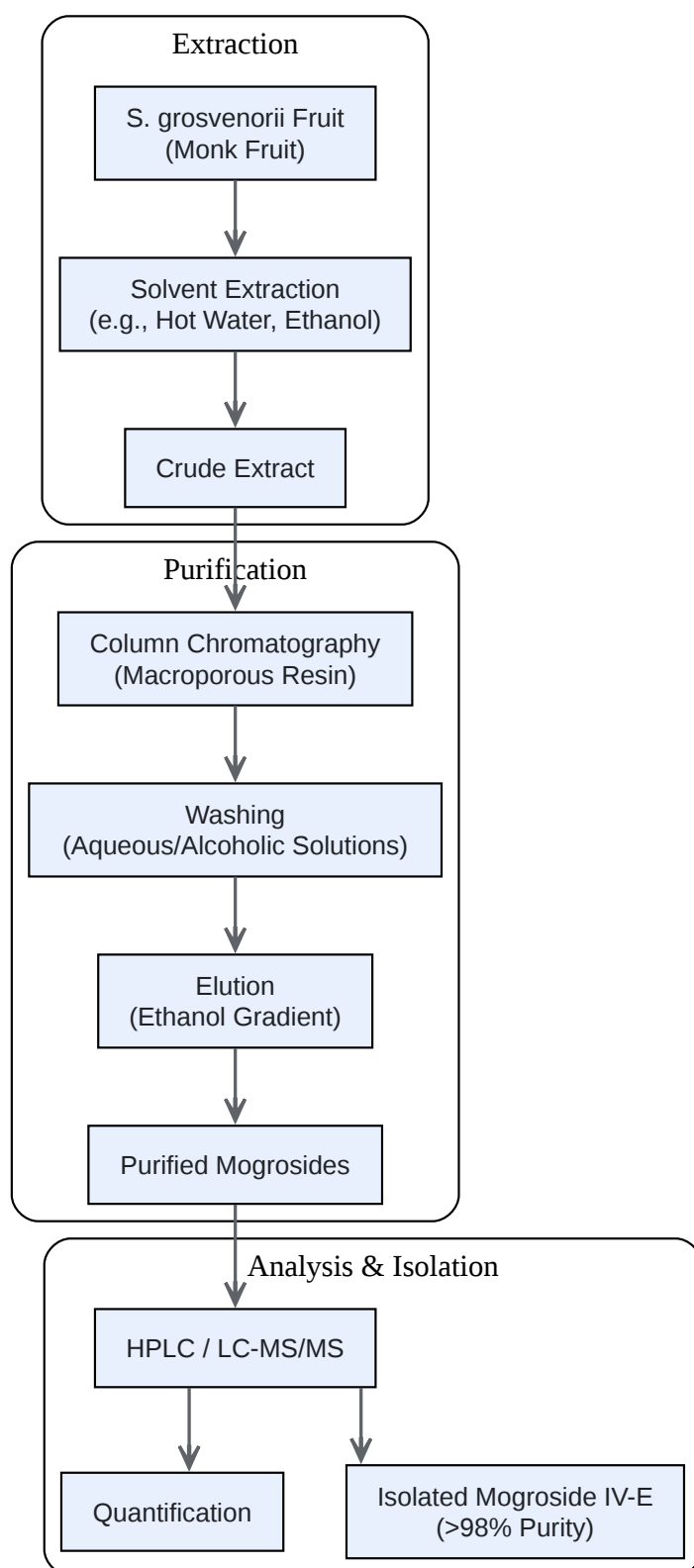
Mogrosides, including **Mogroside IV-E**, exhibit a wide spectrum of biological activities that are of significant interest to researchers and drug development professionals.

- **Anticancer Activity:** **Mogroside IV-E** has demonstrated notable antiproliferative effects on various cancer cell lines. Studies on colorectal cancer (HT29) and laryngeal cancer (Hep-2) cells have shown that it can induce apoptosis in a dose-dependent manner.[\[10\]](#)[\[11\]](#)[\[12\]](#) The underlying mechanism involves the upregulation of the tumor suppressor protein p53 and the downregulation of phosphorylated extracellular signal-regulated kinases (p-ERK1) and matrix metalloproteinase-9 (MMP-9).[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Anti-inflammatory and Anti-fibrotic Effects:** Research indicates that **Mogroside IV-E** may possess anti-inflammatory and anti-fibrotic properties. It has been suggested to alleviate liver fibrosis by inhibiting the Toll-like receptor 4 (TLR4) signaling pathway.[\[5\]](#) Similarly, a related compound, Mogroside III-E, was found to prevent pulmonary fibrosis by modulating the TLR4/MyD88/NF- κ B signaling pathway, suggesting a common mechanism for mogrosides in combating fibrosis.[\[5\]](#)
- **Antioxidant Properties:** Mogrosides are recognized for their antioxidant capabilities, which contribute to their overall health benefits.[\[2\]](#)[\[13\]](#) This activity is crucial in mitigating oxidative stress, a key factor in the pathogenesis of numerous chronic diseases.
- **Antidiabetic Effects:** As non-caloric sweeteners, mogrosides are a suitable sugar substitute for individuals with diabetes.[\[3\]](#) Beyond this, studies suggest they may have direct antidiabetic activities, including improving insulin sensitivity and regulating glucose metabolism, although these effects are more extensively documented for other mogrosides like Mogroside V.[\[10\]](#)

Signaling Pathways

The biological activities of **Mogroside IV-E** are mediated through the modulation of specific cellular signaling pathways.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mogroside IV-E | Antioxidant | TargetMol [targetmol.com]
- 2. biosynth.com [biosynth.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Mogroside IV [myskinrecipes.com]
- 5. Recent Advances in the Distribution, Chemical Composition, Health Benefits, and Application of the Fruit of *Siraitia grosvenorii* - PMC [pubmed.ncbi.nlm.nih.gov]
- 6. Recent advancements in mogrosides: A review on biological activities, synthetic biology, and applications in the food industry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mogroside IV | 89590-95-4 [chemicalbook.com]
- 8. Mogroside IV | C54H92O24 | CID 14525324 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. glpbio.com [glpbio.com]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. *Siraitia grosvenorii* (Swingle) C. Jeffrey: Research Progress of Its Active Components, Pharmacological Effects, and Extraction Methods - PMC [pubmed.ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Mogroside IV-E chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10817863#mogroside-iv-e-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com